

Simultaneous Determination of Chlorpheniramine and Metabolites in Plasma via LC-MS/MS

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Compound of Interest

Compound Name: (S)-Chlorpheniramine-d6 Maleate
Salt
Cat. No.: B12408227

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Abstract

This application note details a high-sensitivity, validated LC-MS/MS protocol for the simultaneous quantification of Chlorpheniramine (CPM) and its major metabolites, Desmethylchlorpheniramine (DC) and Didesmethylchlorpheniramine (DDC), in human plasma. [1] Utilizing Chlorpheniramine-d6 (CPM-d6) as the internal standard, this method employs Liquid-Liquid Extraction (LLE) under basic conditions to ensure optimal recovery and matrix cleanup. The protocol addresses critical bioanalytical challenges, including the chromatographic resolution of metabolites sharing common fragment ions and the mitigation of phospholipid-induced ion suppression.

Introduction

Chlorpheniramine (CPM) is a potent first-generation alkylamine antihistamine. While widely used, its pharmacokinetic profiling is complicated by extensive first-pass metabolism via CYP450 enzymes (primarily CYP2D6), yielding two N-demethylated metabolites: DC and DDC.

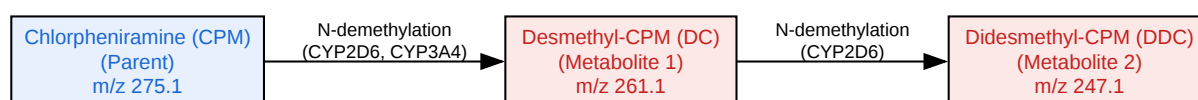
Why Simultaneous Determination?

- **Clinical Relevance:** Variable CYP2D6 activity leads to significant inter-patient variability in CPM/metabolite ratios.
- **Active Metabolites:** DC retains significant antihistaminic activity; ignoring it underestimates the therapeutic load.
- **Forensic & Safety:** High levels of metabolites can indicate chronic usage or overdose scenarios where parent drug levels alone are misleading.

The Role of d6-IS (Chlorpheniramine-d6): Using a deuterated internal standard (CPM-d6) is superior to structural analogs (e.g., brompheniramine) because it co-elutes with the analyte, experiencing the exact same ionization environment. This effectively compensates for matrix effects (signal enhancement/suppression) and extraction variability.

Metabolic Pathway & Analyte Logic

Understanding the structural relationship is vital for MS method development. All three compounds share the same chlorophenyl-pyridyl backbone, leading to common fragment ions (m/z 230 and 167).



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Figure 1: Metabolic pathway of Chlorpheniramine showing sequential N-demethylation.

Materials and Reagents

- **Standards:** Chlorpheniramine Maleate, Desmethylchlorpheniramine Maleate, Didesmethylchlorpheniramine Maleate (Purity >98%).
- **Internal Standard:** Chlorpheniramine-d6 Maleate (Ring-labeled preferred to ensure unique product ions).

- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid, Ammonium Formate.
- Extraction Buffer: 2M Ammonium Acetate or Borate Buffer (pH 9.5).
- Extraction Solvent: Ethyl Acetate (EtOAc) or Diethyl Ether/Dichloromethane (70:30 v/v).

Experimental Protocol

4.1. Stock and Working Solutions

- Stock Solutions (1 mg/mL): Dissolve each analyte and IS in Methanol. Store at -20°C.
- Working Standard Mix: Dilute stocks with 50:50 MeOH:Water to create a series of calibration standards (Range: 0.1 – 50 ng/mL for CPM; 0.05 – 25 ng/mL for metabolites).
- IS Working Solution: Dilute CPM-d6 to a fixed concentration (e.g., 10 ng/mL) in 50:50 MeOH:Water.

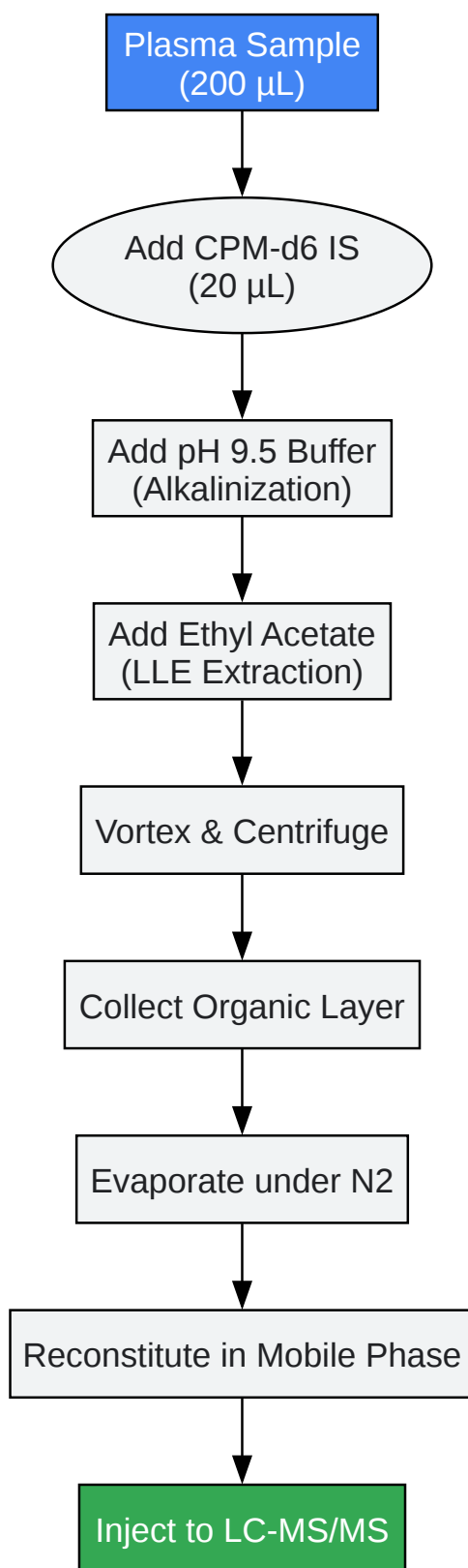
4.2. Sample Preparation (Liquid-Liquid Extraction)

Rationale: CPM and its metabolites are weak bases (pKa ~9.2). Alkalinizing the plasma suppresses ionization, rendering them hydrophobic and extractable into organic solvents, while leaving many matrix interferences (like acidic phospholipids) behind.

Step-by-Step Workflow:

- Aliquot: Transfer 200 µL of plasma into a clean glass tube.
- Spike IS: Add 20 µL of CPM-d6 IS Working Solution. Vortex briefly.
- Alkalinize: Add 200 µL of 2M Ammonium Acetate (pH 9.5) or 0.1M NaOH.
 - Critical Note: pH must be >9.0 to ensure >99% of the drug is in the non-ionized free-base form.
- Extract: Add 2.0 mL of Ethyl Acetate.
- Agitate: Vortex vigorously for 5 minutes or shaker for 10 minutes.

- Phase Separation: Centrifuge at 4,000 rpm for 5 minutes at 4°C.
- Transfer: Freeze the aqueous (bottom) layer in a dry ice/acetone bath (optional) and decant the organic (top) layer into a clean tube.
- Dry: Evaporate the organic solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 μ L of Mobile Phase (Initial conditions: 90% A / 10% B). Vortex and transfer to autosampler vials.



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Figure 2: Liquid-Liquid Extraction (LLE) workflow for basic drugs.

LC-MS/MS Conditions

Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: Phenomenex Luna Omega Polar C18 or Waters XBridge BEH C18 (100 x 2.1 mm, 1.7 μm or 2.6 μm).
 - Why: "Polar C18" or "BEH" phases withstand high pH if needed and provide excellent retention for polar amines.
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (or Methanol) + 0.1% Formic Acid.
- Flow Rate: 0.3 - 0.4 mL/min.
- Injection Volume: 5 - 10 μL .

Gradient Profile:

Time (min)	% B	Description
0.0	10	Initial hold for trapping
0.5	10	Start gradient
4.0	90	Elute analytes
5.0	90	Wash column
5.1	10	Re-equilibrate

| 7.0 | 10 | End of run |

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)[\[3\]](#)
- Mode: Multiple Reaction Monitoring (MRM).[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Source Parameters:

- Spray Voltage: 3500 - 4500 V
- Source Temp: 500°C
- Gas Flows: Optimized for instrument (e.g., Curtain 30, Gas1 50, Gas2 50).

MRM Transitions (Optimized):

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Role
Chlorpheniramine (CPM)	275.1	230.1	30	20	Quantifier
275.1	202.1	30	35	Qualifier	
Desmethyl-CPM (DC)	261.1	230.1	30	22	Quantifier
261.1	216.1	30	30	Qualifier	
Didesmethyl-CPM (DDC)	247.1	230.1	30	25	Quantifier
247.1	167.1	30	35	Qualifier	
CPM-d6 (IS)	281.1	236.1	30	20	IS Quant

Critical Technical Insight (Crosstalk): Note that CPM, DC, and DDC all produce the m/z 230.1 fragment (chlorophenyl-pyridyl-propene cation).

- Risk: In-source fragmentation of CPM (275 -> 261 or 247) could mimic the metabolites if they co-elute.
- Solution: Chromatographic separation is mandatory. The gradient is designed to elute DDC (most polar) first, followed by DC, then CPM (least polar). Ensure baseline resolution between these peaks.

Method Validation (Summary)

Refer to FDA/EMA Bioanalytical Method Validation Guidelines.

- Linearity:

using

weighting.
- LLOQ: Target 0.05 ng/mL for CPM; 0.1 ng/mL for metabolites.
- Accuracy & Precision: Intra/Inter-day CV < 15% (20% at LLOQ).
- Matrix Effect: Compare slope of standard curve in matrix vs. solvent. IS-normalized matrix factor should be close to 1.0.
- Recovery: Typically >70% with LLE.
- Stability: Assess freeze-thaw (3 cycles), benchtop (4h), and autosampler stability (24h).

Results & Discussion

- Chromatograms: Expect sharp peaks with DDC eluting ~2.5 min, DC ~2.8 min, and CPM ~3.2 min. The d6-IS will elute at the same time as CPM.
- Sensitivity: The method achieves sub-ng/mL detection, sufficient for pharmacokinetic studies up to 48-72 hours post-dose.
- Selectivity: No interference should be observed at the retention times of metabolites in blank plasma, confirming the efficacy of the LLE cleanup.

Conclusion

This protocol provides a robust, "self-validating" system for CPM analysis. The use of CPM-d6 corrects for extraction efficiency and ionization suppression for the parent drug, while the optimized LLE and chromatographic separation ensure accurate quantification of the metabolites without cross-talk interference.

References

- FDA Guidance for Industry: Bioanalytical Method Validation. (2018). [\[Link\]](#)
- Simultaneous determination of chlorpheniramine and its metabolites: Journal of Chromatography B. (2007). Development and validation of LC-MS/MS method for CPM. [\[Link\]](#)
- Chlorpheniramine Metabolic Pathway: Drug Metabolism and Disposition. Detailed CYP450 involvement. [\[Link\]](#)
- Matrix Effects in LC-MS/MS: Clinical Chemistry. Strategies for phospholipid removal and IS selection. [\[Link\]](#)
- PubChem Compound Summary: Chlorpheniramine Maleate. [\[2\]](#)[\[5\]](#)[\[7\]](#) [\[Link\]](#)

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Sources

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